

analytical methods identification quantification

cis-pinane

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Compound Focus: (1R)-(+)-cis-Pinane

CAS No.: 4795-86-2

Cat. No.: S1911425

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Catalytic Production of cis-Pinane: Experimental Data

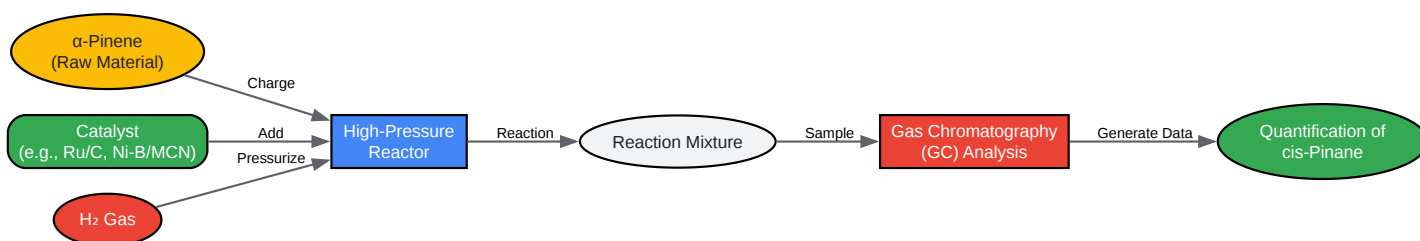
Catalyst System	Conversion (%)	Selectivity to cis-pinane (%)	Key Reaction Conditions
Ru/Al ₂ O ₃ [1]	~100	99 - 100	Room temperature, 400 Psi H ₂ pressure, solvent-free
Ru/C [1]	~100	99	Requires sonication pre-treatment; inactive without it
Ni-B/Mesoporous C ₃ N ₄ [2]	98.9	99.9	Not specified in detail; optimized conditions
Recyclability (Ru/C) [1]	Maintained over 7 cycles	Maintained over 7 cycles	Same conditions as above
Recyclability (Ru/Al ₂ O ₃) [1]	Effective for one cycle only	Effective for one cycle only	Same conditions as above

Experimental Protocols for Catalytic Hydrogenation

The following methodologies are adapted from the research articles to provide a general protocol for synthesizing cis-pinane, which is a prerequisite for its analysis.

- **General Workflow for Catalytic Hydrogenation of α -Pinene** [1] [2]: The core process involves placing α -pinene and a catalyst (like Ru/C or Ni-B/Mesoporous C_3N_4) into a high-pressure reactor. The reactor is purged and pressurized with hydrogen gas (H_2), then the reaction proceeds under controlled temperature and pressure. Once complete, the reaction mixture is analyzed, typically by Gas Chromatography (GC), to determine conversion and selectivity.
- **Specific Method for Ru/ Al_2O_3 Catalyst** [1]: In this study, researchers achieved high conversion and selectivity under mild conditions. The reaction was conducted at **room temperature** with a **hydrogen pressure of 400 Psi** (approximately 27.2 bar), and no solvent was used, making it a **solvent-free** process.
- **Specific Method for Ni-B/Mesoporous C_3N_4 Catalyst** [2]: This work developed a high-performance, non-precious metal catalyst. The Ni-B alloy was loaded onto a mesoporous graphitic carbon nitride (MCN) carrier, which was synthesized from urea. The resulting catalyst provided excellent conversion and selectivity for the hydrogenation reaction [2].
- **Analysis and Quantification** [1]: In these studies, the reaction products were analyzed using **Gas Chromatography (GC)**. Conversion of α -pinene and selectivity towards the main product, cis-pinane, were calculated based on the chromatographic data.

To help visualize the overall process from raw material to analytical quantification, the following diagram outlines the key stages.



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This diagram illustrates the synthesis and analysis workflow for cis-pinane.

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References

1. Highly selective solvent-free hydrogenation of pinenes to ... [sciencedirect.com]
2. Ni-B/Mesoporous Graphitic Carbon Nitride Catalyst Boosts ... [sciencedirect.com]

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